

Application Notes and Protocols: Pigment Red 48:1 in Textile Printing and Dyeing

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Compound of Interest

Compound Name: *Pigment Red 48:1*

Cat. No.: *B3357847*

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Introduction

Pigment Red 48:1 (C.I. 15865:1) is a monoazo pigment, typically a barium or calcium salt, that presents as a bright, yellowish-red powder.^{[1][2][3]} Due to its insolubility in water and organic solvents, it has no natural affinity for textile fibers and must be affixed to the fabric surface using a binder system.^{[1][4][5]} This characteristic makes it suitable for textile printing and pigment "dyeing" (more accurately, a surface coloration or padding process) where it can provide vibrant red shades.^{[1][6]} Its application is valued for offering a durable and vivid red color for fashion garments and other textile goods.^[1] The final performance, including color fastness and fabric hand, is highly dependent on the selection of an appropriate binder and the curing process.^[7]

Physicochemical Properties and Performance Data

Pigment Red 48:1 is characterized by its strong coloring power and moderate fastness properties.^{[8][9]} The specific performance can vary between suppliers, but typical data is summarized below.

Table 1: General Properties of **Pigment Red 48:1**

Property	Value	Source(s)
C.I. Name	Pigment Red 48:1	[2]
C.I. Number	15865:1	[2]
CAS Number	7585-41-3	[2]
Chemical Family	Monoazo	[2]
Appearance	Yellowish-Red Powder	[2][3]
Density	~1.8 g/cm ³	[2]
Oil Absorption	30-55 ml/100g	[2][10]
Heat Stability	180-200 °C	[2][10][11]

Table 2: Fastness Properties of **Pigment Red 48:1** (on a scale of 1-5, where 5 is excellent; Light Fastness on a scale of 1-8, where 8 is excellent)

Fastness Property	Rating	Source(s)
Light Fastness	6	[2][3][10]
Water Resistance	4	[2][10][11]
Acid Resistance	4	[2][3][10]
Alkali Resistance	4-5	[2][3][10]
Oil Resistance	4-5	[2][10]
Alcohol Resistance	5	[2][3]

Note: The data presented are typical values and should be used as a guideline. It is recommended that users conduct their own testing to determine suitability for their specific application and substrate.[2]

Application in Textile Printing

Pigment printing is the most common application for **Pigment Red 48:1** in the textile industry. [12] The process involves applying a print paste containing the pigment, a binder, and a thickener onto the fabric. The color is then fixed by a high-temperature curing process which polymerizes the binder, creating a film that adheres the pigment to the fabric surface.[7]

Key Components of a Pigment Print Paste:

- **Pigment Dispersion:** **Pigment Red 48:1** is used as a pre-dispersed aqueous paste for stability and to prevent particle agglomeration.[7]
- **Binder:** A polymer resin (commonly acrylic-based) that forms a film to physically entrap the pigment particles and adhere them to the fiber. The binder is critical for wash and rub fastness.[7][12]
- **Thickener:** Controls the viscosity (rheology) of the print paste to ensure sharp print definition and prevent bleeding. Synthetic thickeners are typically used.[7][12]
- **Auxiliaries:** Other chemicals such as softeners (to improve fabric hand), fixing agents, and humectants (like urea) may be added to enhance performance.[13]

Table 3: Typical Formulation for a **Pigment Red 48:1** Print Paste

Component	Concentration (g/kg)	Purpose
Pigment Red 48:1 Dispersion (e.g., 40% solids)	10 - 80	Colorant
Binder (e.g., Acrylic Copolymer)	100 - 200	Adhesion to fiber
Synthetic Thickener Stock	15 - 30	Viscosity control
Softener	10 - 20	Improve fabric hand
Fixing Agent	10 - 20	Enhance fastness
Water	Remainder to 1000	Vehicle

Application in Pigment Dyeing (Exhaustion/Padding)

While not a true dyeing process, pigments can be applied to textiles in a batch process to achieve a solid color. This is typically done on garments or fabrics where an aged or "washed-down" look is desired. The process often involves a pre-treatment of the fabric with a cationic agent to impart a positive charge, which then attracts the anionically dispersed pigment particles.^{[5][14]} A binder is still required for fixation.

Table 4: Typical Formulation for Pigment Exhaustion Dyeing

Component	Concentration (g/L)	Purpose
Pigment Red 48:1 Dispersion	2 - 10	Colorant
Binder	5 - 20	Adhesion to fiber
Cationizing Agent (in pre-treatment)	5 - 15	Promote pigment exhaustion
Wetting Agent	1	Improve fabric wetting
Acetic Acid	1	pH control
Fixing Agent (in after-treatment)	10 - 20	Enhance fastness

Experimental Protocols

Protocol 1: Screen Printing on Cotton Fabric

Objective: To apply **Pigment Red 48:1** to a 100% cotton fabric via a standard laboratory screen printing method.

Materials & Equipment:

- 100% cotton fabric, pre-scoured and bleached.
- **Pigment Red 48:1** aqueous dispersion.
- Acrylic binder, synthetic thickener, softener.
- Laboratory mixer, digital balance, pH meter.

- Flat screen of desired mesh, squeegee.
- Laboratory oven or stenter for drying and curing.

Procedure:

- Print Paste Preparation:

1. Weigh the required amount of synthetic thickener stock and water into a beaker.
2. Add the binder and softener while stirring gently with the laboratory mixer.
3. Slowly add the weighed **Pigment Red 48:1** dispersion to the mixture and stir until a homogeneous paste is achieved. A typical mixing time is 10-15 minutes.
4. Check the viscosity and adjust with thickener if necessary to achieve the desired consistency for screen printing.

- Printing Application:

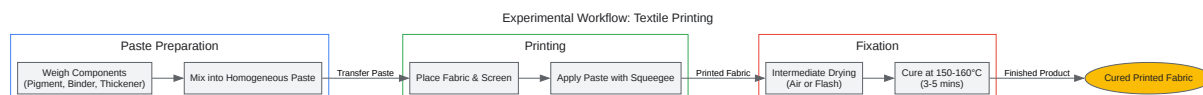
1. Place the cotton fabric smoothly on a padded, flat surface.
2. Position the screen firmly on the fabric.
3. Apply a line of the prepared print paste along one edge of the screen.
4. Using the squeegee at a 45-60° angle, draw the paste firmly and evenly across the screen with a single, smooth motion.
5. Carefully lift the screen to reveal the print.

- Drying and Curing:

1. Allow the printed fabric to air dry or use a flash dryer for intermediate drying.
2. Cure the dried fabric in a laboratory oven at 150-160°C for 3-5 minutes.^[7] This step is critical for cross-linking the binder and achieving optimal fastness.^[7]

- After-treatment:

1. The printed fabric generally does not require extensive washing. A light rinse in cold water can be performed to remove any residual thickener and improve the fabric's hand.
2. Allow the fabric to air dry.



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Experimental Workflow for Textile Printing

Protocol 2: Pigment Dyeing of Cotton Garments by Exhaustion

Objective: To color a cotton garment with **Pigment Red 48:1** using a laboratory-scale garment dyeing machine.

Materials & Equipment:

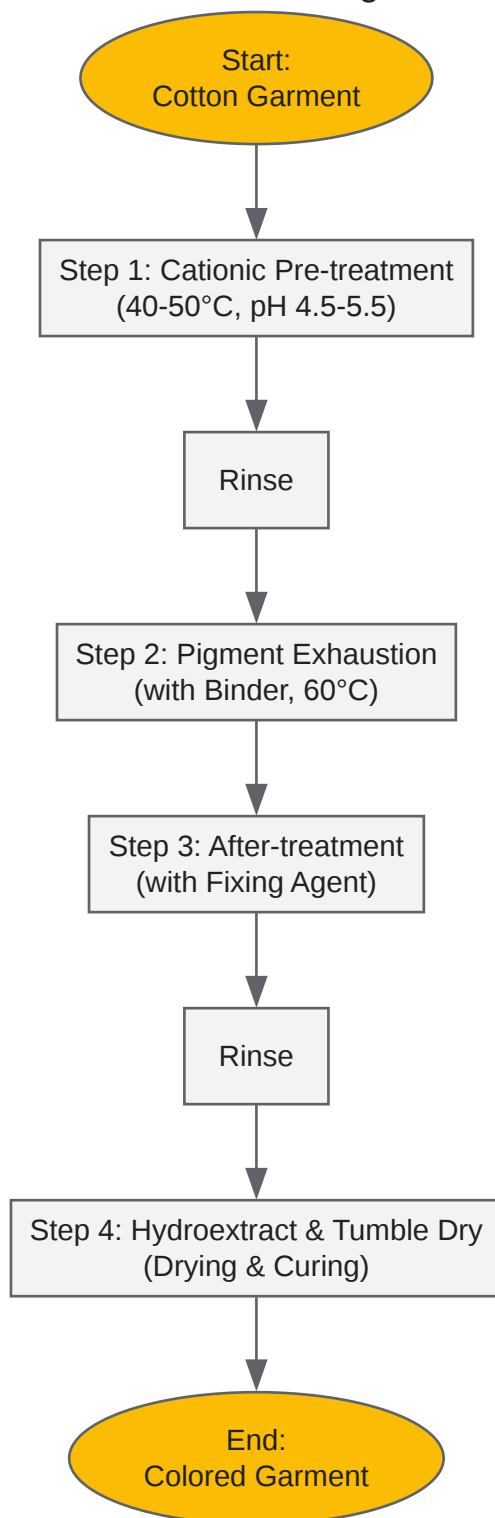
- Pre-weighed cotton T-shirt.
- **Pigment Red 48:1** aqueous dispersion.
- Cationizing agent, binder, wetting agent, acetic acid, fixing agent.
- Laboratory garment dyeing machine or beaker dyeing apparatus.
- Water bath, pH meter, digital balance.
- Tumble dryer.

Procedure:

- Cationic Pre-treatment:
 1. Set up a bath in the dyeing machine with water at a 10:1 liquor-to-goods ratio.
 2. Add the required amount of cationizing agent and a wetting agent.
 3. Introduce the cotton garment, ensuring it is fully submerged.
 4. Run the machine for 5 minutes, then add acetic acid to adjust the pH to 4.5-5.5.[5]
 5. Raise the temperature to 40-50°C and run for 20 minutes.[5]
 6. Drain the bath and rinse the garment thoroughly with cold water.
- Pigment Exhaustion:
 1. Prepare a fresh bath at a 10:1 liquor ratio at 40°C.
 2. In a separate container, dilute the **Pigment Red 48:1** dispersion and the binder with water, then add to the bath.
 3. Introduce the cationized garment.
 4. Raise the temperature to 60°C and run for 30-40 minutes.[4]
 5. Drain the bath.
- Fixation and After-treatment:
 1. Prepare a new bath with water and a fixing agent.
 2. Run the garment in this bath for 15 minutes at 40°C.
 3. Drain the bath and rinse the garment with cold water until the water runs clear.
- Drying and Curing:
 1. Hydroextract the excess water from the garment.

2. Tumble dry the garment. The heat from the dryer also serves as the curing step, typically reaching temperatures that will cross-link the binder and fix the pigment.

Experimental Workflow: Pigment Dyeing

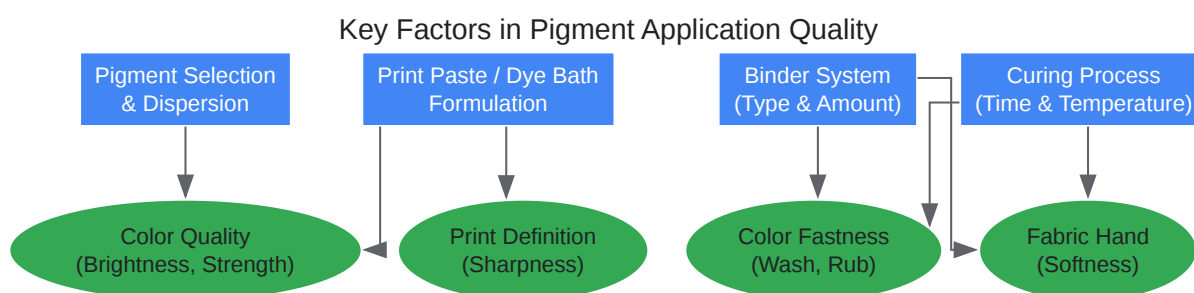


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Experimental Workflow for Pigment Dyeing

Factors Influencing Final Quality

The final quality of the textile colored with **Pigment Red 48:1** depends on a careful balance of several factors. The relationship between these factors determines the final fastness, color vibrancy, and fabric hand.



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Factors Affecting Final Print/Dye Quality

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